

N-Boc-ethylenediamine safety and handling precautions

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Compound of Interest

Compound Name: *NH₂-C₂-NH-Boc*

Cat. No.: *B557209*

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An In-depth Technical Guide to the Safe Handling of N-Boc-Ethylenediamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for N-Boc-ethylenediamine (tert-butyl N-(2-aminoethyl)carbamate), a key reagent in pharmaceutical development, bioconjugation, and organic synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

N-Boc-ethylenediamine is a colorless to light yellow oily liquid.^{[1][2]} It is crucial to understand its physical and chemical properties to handle it safely.

Property	Value	Reference
CAS Number	57260-73-8	[3][4]
Molecular Formula	C ₇ H ₁₆ N ₂ O ₂	[3][4][5]
Molecular Weight	160.21 g/mol	[3][4][6]
Appearance	Colorless to very light yellow oily liquid	[1][4]
Density	1.012 g/mL at 20 °C	[1]
Boiling Point	72-80 °C at 0.1 mmHg	[1][4]
Flash Point	> 110 °C / > 230 °F	[7]
Solubility	Miscible with methanol and chloroform. Slightly miscible with water.	[1]
Stability	Stable at room temperature, but sensitive to moisture. Decomposes under high temperature, high pressure, or in the presence of strong acids or bases.	[2]

Hazard Identification and Classification

N-Boc-ethylenediamine is classified as a hazardous substance that can cause severe skin burns and eye damage.[3][5] It may also lead to drowsiness or dizziness.[7]

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 1A
Serious Eye Damage/Irritation	Category 1

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[3]

Precautionary Statements:[7][8]

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's stability.

Handling

- Always handle N-Boc-ethylenediamine in a well-ventilated area, preferably under a chemical fume hood.[7]
- Avoid all personal contact, including inhalation of vapors or mists.[5]

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6][7] A face shield may also be necessary.[5]
- Wash hands and any exposed skin thoroughly after handling.[7]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]
- Prevent the formation of aerosols.[8]

Storage

- Store in a tightly closed, suitable container in a dry, cool, and well-ventilated area.[5][7][8]
The recommended storage temperature is between 2 - 8 °C.[4]
- Keep the container securely sealed and protect it from moisture and long-term exposure to light.[2][9]
- Store away from incompatible materials such as strong acids, oxidizing agents, copper, and aluminum.[5]
- The storage area should be accessible only to authorized personnel.[8]

Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention immediately.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Immediately call an ophthalmologist.[8][9]
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected skin with copious amounts of water and soap for at least 15 minutes. Call a physician immediately.[8][9]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Call a physician.[8][9]
Ingestion	If the person is conscious, wash out their mouth with water. Do NOT induce vomiting due to the risk of perforation. Make the victim drink water (two glasses at most). Never give anything by mouth to an unconscious person. Call a physician immediately.[8][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[7][8][9]
- Specific Hazards: The substance is combustible and may emit toxic fumes (carbon oxides, nitrogen oxides) under fire conditions. Vapors are heavier than air and may travel along the ground.[5][8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[5][7]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Ensure adequate ventilation. Do not breathe vapors. Avoid contact with the substance. Wear appropriate personal protective

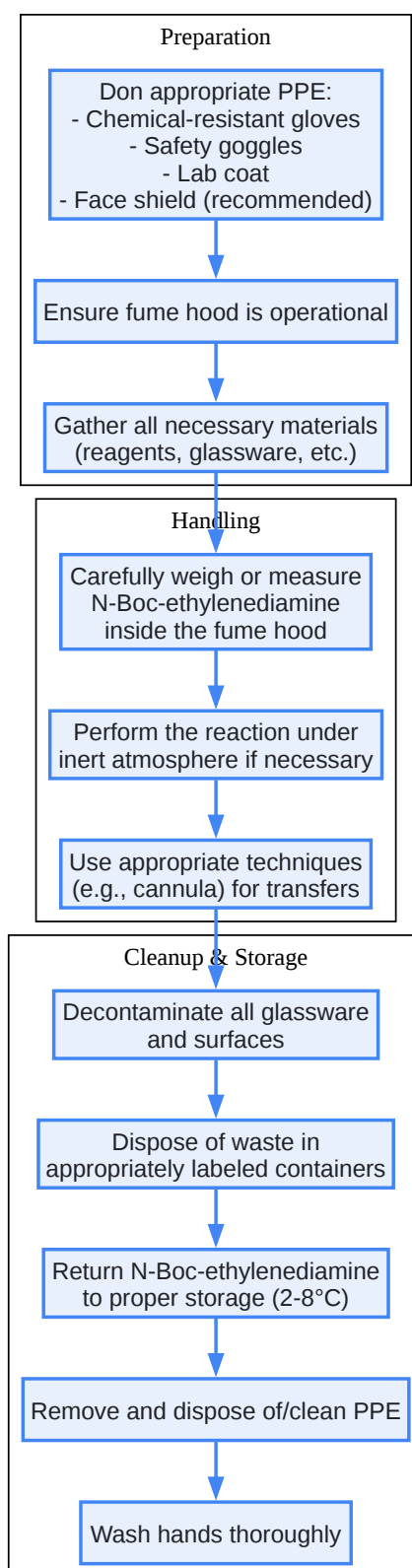
equipment.[7][8]

- Environmental Precautions: Prevent the chemical from entering drains, surface water, or the ground water system.[6][8][9]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite).[7] Collect the absorbed material into a suitable, closed container for disposal.[10] Clean the affected area thoroughly.[8]

Experimental Protocols and Visualizations

Standard Operating Procedure for Handling

The following workflow outlines the standard procedure for safely handling N-Boc-ethylenediamine in a laboratory setting.

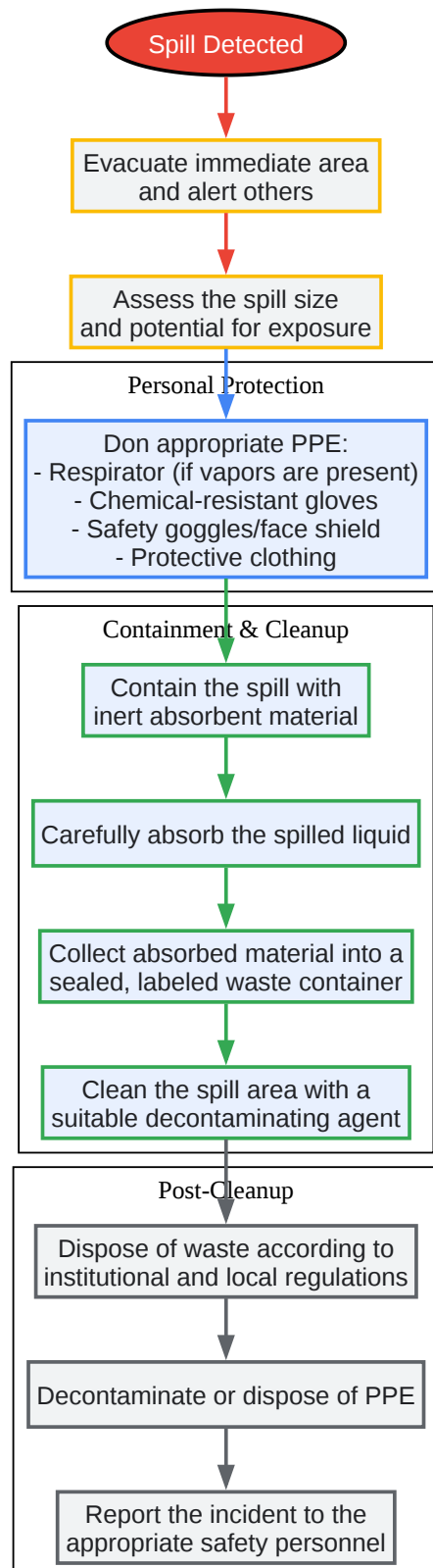


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Caption: Standard Operating Procedure for Handling N-Boc-ethylenediamine.

Accidental Spill Response Workflow

This diagram illustrates the logical steps to take in the event of an N-Boc-ethylenediamine spill.



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Caption: Workflow for Responding to an Accidental Spill.

Toxicological and Ecological Information

- **Toxicological Information:** The toxicological properties of N-Boc-ethylenediamine have not been fully investigated.[9] However, it is known to cause severe chemical burns to the skin, eyes, and mucous membranes upon contact.[5][7] Ingestion can cause chemical burns within the oral cavity and gastrointestinal tract.[5] Inhalation of vapors or mists may be damaging and can irritate the throat and lungs.[5] Based on available ATE data, it is not classified for acute oral, dermal, or inhalation toxicity.[7] There is no data available on carcinogenic, mutagenic, or reproductive effects.[8][9]
- **Ecological Information:** The substance should not be released into the environment as it may cause long-lasting harmful effects to aquatic life.[6][7] Prevent the product from entering drains or surface water.[6][8]

Disposal Considerations

Dispose of N-Boc-ethylenediamine and its containers in accordance with local, state, and federal regulations.[9] Do not allow the product to reach groundwater, water courses, or sewage systems.[9] It is recommended to consult with a licensed professional waste disposal service.

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for N-Boc-ethylenediamine before use and adhere to all institutional safety protocols.

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